Stability Profiling of 4-Aminoadamantane-1-Carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*4-Aminoadamantane-1-carboxylic acid*
CAS No.:	*1057343-95-9*
Cat. No.:	*B1321264*

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Executive Summary

4-Aminoadamantane-1-carboxylic acid (CAS: 1057343-95-9) represents a critical bifunctional scaffold in drug discovery, particularly for CNS targets and antiviral applications.[1][2][3] Its stability is governed by the rigid adamantane cage, which confers exceptional thermal and oxidative resistance compared to linear aliphatic amino acids.[1][2] However, its amphoteric nature and the existence of cis/trans diastereomers introduce specific challenges in solubility profiling and solid-state handling.[1][2][3] This guide provides a comprehensive analysis of its physicochemical stability, degradation pathways, and validated analytical protocols.[1][2]

Physicochemical Architecture

Structural Isomerism

Unlike 1-aminoadamantane (Amantadine), the 1,4-disubstitution pattern introduces geometric isomerism.[1][2][3] The molecule exists as two diastereomers:[1][2]

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- Cis (Z): The amino and carboxylic acid groups are on the same side of the cage's median plane.[1][2][3]
- Trans (E): The groups are on opposite sides.[1][2][3]

While the adamantane cage prevents ring-flip interconversion common in cyclohexanes, the trans isomer is generally thermodynamically favored due to reduced steric strain between the functional groups and the bridgehead hydrogens.[1][2][3]

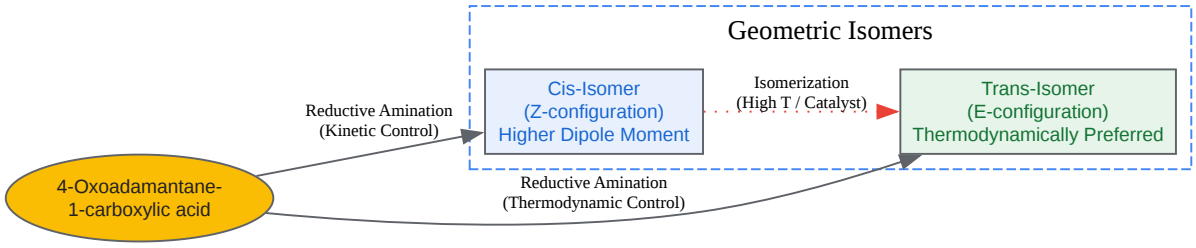

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Figure 1: Isomeric relationship and synthesis origin.[1][2][4] The rigid cage prevents spontaneous interconversion under standard conditions.[1][2]

Zwitterionic Character

In the solid state and neutral aqueous solution, the molecule exists primarily as a zwitterion (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

).[2][3] This lattice energy significantly elevates the melting point and stability but complicates solubility in non-polar organic solvents.[1][2][3]

- Predicted pKa (COOH): ~4.2 - 4.8[1][2][3]
- Predicted pKa (NH3+): ~10.2 - 10.8[1][2][3]
- Isoelectric Point (pI): ~7.5[1][2]

Stability Profile

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Solid-State Thermal Stability

The adamantane scaffold is lipophilic and highly crystalline.[1][2][3][5]

- Melting Point: High (>250°C, decomposition often precedes melting).[1][2] Literature values for the free acid are theoretical (often cited >300°C), while hydrochloride salts typically melt/decompose in the 180-220°C range.[1][2][3]
- Hygroscopicity: The free base/acid zwitterion is moderately hygroscopic.[1][2][3] The hydrochloride salt is significantly more hygroscopic and prone to deliquescence if not stored in desiccated conditions.[1][2][3]

Solution-State Stability & pH Dependence

The stability of **4-aminoadamantane-1-carboxylic acid** in solution is dictated by pH, which controls its ionization state.[1][2][3]

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Condition	pH Range	Dominant Species	Stability Concern
Acidic	pH < 2	Cationic (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">)	High. Stable to hydrolysis.[2][3] Soluble in water.[2][3][6]
Neutral	pH 6-8	Zwitterion (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">)	High. Minimum solubility (precipitation risk).[2][3] Aggregation.
Basic	pH > 12	Anionic (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">)	Moderate. Amine is deprotonated and susceptible to oxidation.[2][3]

Chemical Degradation Pathways[2][3]

- Oxidation (N-Oxidation): The primary amine at the 4-position is the most reactive site.[1][2][3] Under forcing oxidative conditions (e.g., peroxides), it can form hydroxylamines or nitro-derivatives.[1][2][3] The cage structure protects the carbon skeleton from oxidative metabolism.[1][2][3]

- Amide Formation (Thermal): Upon heating in the presence of dehydrating agents, intermolecular condensation can occur, forming oligomeric amides.[1][2]

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- Decarboxylation: Extremely unlikely under standard conditions due to the bridgehead stability rules (Bredt's rule analogues) and the lack of beta-unsaturation.[1][2][3]

Analytical Methodologies

Standard UV-Vis detection is insufficient due to the lack of a strong chromophore (no aromatic rings or conjugated systems).[1][2][3]

Recommended Workflow: LC-MS/MS[2][3]

- Column: C18 or Amide-HILIC (for polar retention).[1][2][3]
- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.[1][2][3]
- Detection: ESI+ (Positive Mode).[1][2][3] The amine readily protonates, giving a strong ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  signal (m/z ~196).[2]

Alternative: HPLC with Derivatization

For laboratories without MS, pre-column derivatization is required to introduce a chromophore.[1][2]

- Reagent:o-Phthalaldehyde (OPA) or FMOC-Cl.[1][2][3]
- Target: Primary amine (-NH2).[1][2][3]
- Detection: Fluorescence (Ex/Em optimized for derivative).

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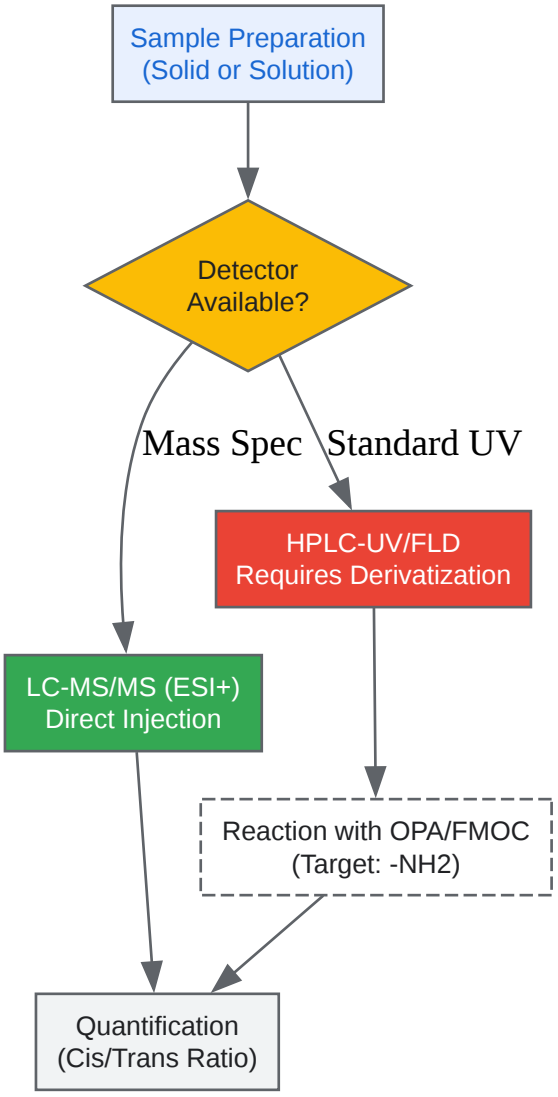

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Figure 2: Analytical decision tree. LC-MS is preferred for direct analysis of the underivatized zwitterion.[3]

Experimental Protocols: Stress Testing

To validate the stability of a specific batch, the following "forced degradation" protocol is recommended.

Protocol: Hydrolytic & Thermal Stress[1][2]

- Preparation: Dissolve compound to 1 mg/mL in three separate vials:

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- 0.1 N HCl (Acidic)[1][3]
- Water (Neutral)[1][2][3]
- 0.1 N NaOH (Basic)[1][2][3]

- Stress: Incubate all vials at 60°C for 24 hours.
- Control: Prepare fresh solution immediately prior to analysis.
- Analysis: Analyze via LC-MS.
  - Pass Criteria: >99.0% recovery relative to control.[1][2][3]
  - Note: The adamantane core renders this molecule highly resistant to these conditions.[1][2][3] Expect minimal degradation.[1][2][3]

Protocol: Oxidative Stress[1][2]

- Preparation: Dissolve compound to 1 mg/mL in Water/Methanol (50:50).
- Stress: Add Hydrogen Peroxide (

) to a final concentration of 3%. Incubate at Room Temperature for 4 hours.
- Quench: Add sodium metabisulfite to quench excess peroxide.[1][2][3]
- Analysis: Look for

  peak (N-oxide formation) in LC-MS.

References

- 1-Adamantanecarboxylic Acid Synthesis & Properties. Source: Organic Syntheses, Coll.[1][2][5] Vol. 5, p.20 (1973); Vol. 44, p.1 (1964).[1][2] URL:[Link]
- Adamantane-1-carboxylic acid (PubChem Compound Summary). Source: National Center for Biotechnology Information.[1][2][3] URL:[Link][1][2][3]

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- Amantadine (1-Aminoadamantane) Stability & Analysis. Source: Journal of Applied Bioanalysis, Vol 4, No 5 (2018).[1][2] "Validation of a robust and high throughput HPLC-MS/MS method..." URL:[Link]
- Stereochemistry of 1,4-disubstituted adamantanes. Source: Chemical Reviews, 2013, 113, 8, 6859–6904.[1][2] (General reference for adamantane stereochemistry). URL:[Link][1][2][3]

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Sources

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. mww.hsp-pharma.com [mww.hsp-pharma.com]
- 3. 4-Oxoadamantane-1-carboxylic acid | C11H14O3 | CID 2842515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. US3880925A - Separation and purification of cis and trans isomers - Google Patents [patents.google.com]
- 5. 1-Adamantanecarboxylic acid - Wikipedia [en.wikipedia.org]
- 6. chem.libretexts.org [chem.libretexts.org]
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